

# Prudent Disposal Procedures for N-benzyl-2-oxocyclopentanecarboxamide

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## Compound of Interest

Compound Name: *N*-benzyl-2-oxocyclopentanecarboxamide

Cat. No.: B1279710

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Disclaimer: A specific Safety Data Sheet (SDS) for **N-benzyl-2-oxocyclopentanecarboxamide** could not be located. The following disposal procedures are based on general best practices for non-hazardous solid chemical waste in a laboratory setting. Researchers must consult with their institution's Environmental Health and Safety (EHS) department to ensure full compliance with all local, state, and federal regulations.

This guide provides essential safety and logistical information for the proper disposal of **N-benzyl-2-oxocyclopentanecarboxamide**, catering to researchers, scientists, and drug development professionals. The focus is on providing clear, procedural steps to ensure safe handling and environmental responsibility.

## Chemical and Physical Properties

A summary of the key quantitative data for **N-benzyl-2-oxocyclopentanecarboxamide** is presented below. This information is critical for a preliminary assessment of the compound's characteristics.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>15</sub> NO <sub>2</sub>	[1]
Molecular Weight	217.26 g/mol	[1]
Melting Point	92 °C	[2]
Boiling Point	461.2±44.0 °C (Predicted)	[2]
Hydrogen Bond Donor Count	1	[1]
Hydrogen Bond Acceptor Count	2	[1]

## Experimental Protocols: General Disposal of Non-Hazardous Solid Chemical Waste

In the absence of a specific SDS, **N-benzyl-2-oxocyclopentanecarboxamide** should be treated as a standard non-hazardous solid organic chemical, pending further evaluation by a qualified safety professional. The following is a general methodology for its disposal:

### 1. Waste Characterization and Segregation:

- Confirm that the waste is solely **N-benzyl-2-oxocyclopentanecarboxamide** and is not mixed with any hazardous solvents or other regulated chemicals.
- Segregate the solid waste from liquid and hazardous waste streams to prevent cross-contamination.

### 2. Containerization:

- Place the solid **N-benzyl-2-oxocyclopentanecarboxamide** waste in a chemically compatible, non-reactive container with a secure lid.
- The container should be in good condition, free from leaks or cracks.

### 3. Labeling:

- Clearly label the waste container with the full chemical name: "**N-benzyl-2-oxocyclopentanecarboxamide**".
- Include the CAS number: "CAS: 2799-86-2".
- Indicate that it is "Non-hazardous solid waste for disposal".
- Add the date of accumulation.

#### 4. Storage:

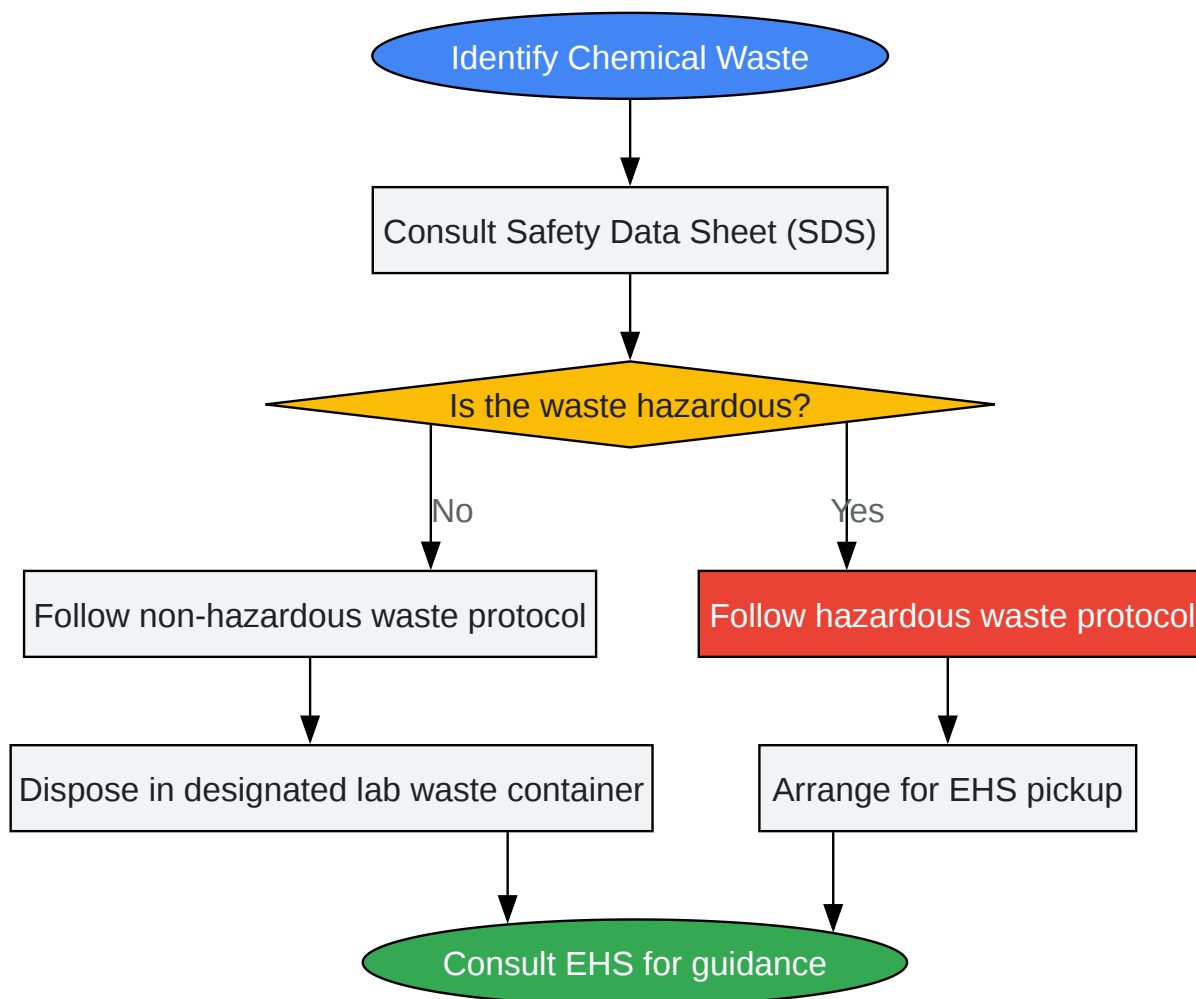
- Store the sealed and labeled container in a designated waste accumulation area within the laboratory.
- Ensure the storage area is away from general laboratory traffic and incompatible materials.

#### 5. Disposal:

- Coordinate with your institution's EHS department for the final disposal of the container.
- Do not dispose of this chemical in the regular trash unless explicitly approved by EHS, as custodial staff should not handle chemical waste.[3] Some institutions may permit the disposal of non-hazardous solids directly into a designated dumpster by laboratory personnel.[3]

## Mandatory Visualization

The following diagram illustrates a general decision-making workflow for the disposal of laboratory chemical waste.



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## References

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